

Application Notes and Protocols: 5,5-Diethyl-2-methylheptane as a Nonpolar Solvent

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Compound of Interest

Compound Name: 5,5-Diethyl-2-methylheptane

Cat. No.: B14538938

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Introduction

5,5-Diethyl-2-methylheptane is a branched aliphatic hydrocarbon with the chemical formula $C_{12}H_{26}$.^{[1][2]} As a high-molecular-weight alkane, it exhibits characteristic nonpolar properties, making it a potential solvent for a variety of applications in research and development, particularly in organic synthesis and extraction processes where a nonpolar medium is required. Its branched structure may offer different solvency characteristics compared to its linear isomer, n-dodecane. This document provides an overview of its properties, potential applications, and general protocols for its use.

Physicochemical Properties

Quantitative data for **5,5-Diethyl-2-methylheptane** is not extensively available in the public domain. The following table summarizes available and estimated data. Researchers should verify these properties experimentally before use.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₆	[1][2]
Molecular Weight	170.33 g/mol	[1][2]
CAS Number	62198-95-2	[1][2]
Boiling Point	~190-220 °C (Estimated)	Based on similar branched C ₁₂ alkanes
Density	~0.77 - 0.79 g/cm ³ (Estimated)	Based on similar branched C ₁₂ alkanes
Viscosity	Low (Estimated)	Characteristic of alkanes
Dielectric Constant	~2.0 (Estimated)	Typical for nonpolar hydrocarbons
Water Solubility	Very low (Estimated)	Inferred from high lipophilicity

Health and Safety Information

Specific toxicity data for **5,5-Diethyl-2-methylheptane** is not readily available. However, based on data for similar branched alkanes (C₁₂-C₁₅), it is expected to have low acute toxicity. General safety precautions for handling nonpolar hydrocarbon solvents should be followed.

General Handling Precautions:

- Use in a well-ventilated area or under a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Keep away from heat, sparks, and open flames.
- Avoid inhalation of vapors.
- Avoid contact with skin and eyes. In case of contact, rinse thoroughly with water.

- This product may contain organic solvents that could have neurotoxic effects with prolonged exposure.

Toxicological Profile (Inferred from similar compounds):

- Acute Oral Toxicity: Expected to be low.
- Acute Dermal Toxicity: Expected to be low.
- Skin Irritation: May cause mild skin irritation upon prolonged contact.
- Eye Irritation: May cause mild eye irritation.
- Aspiration Hazard: Aspiration into the lungs may cause chemical pneumonitis.

Applications in Organic Synthesis

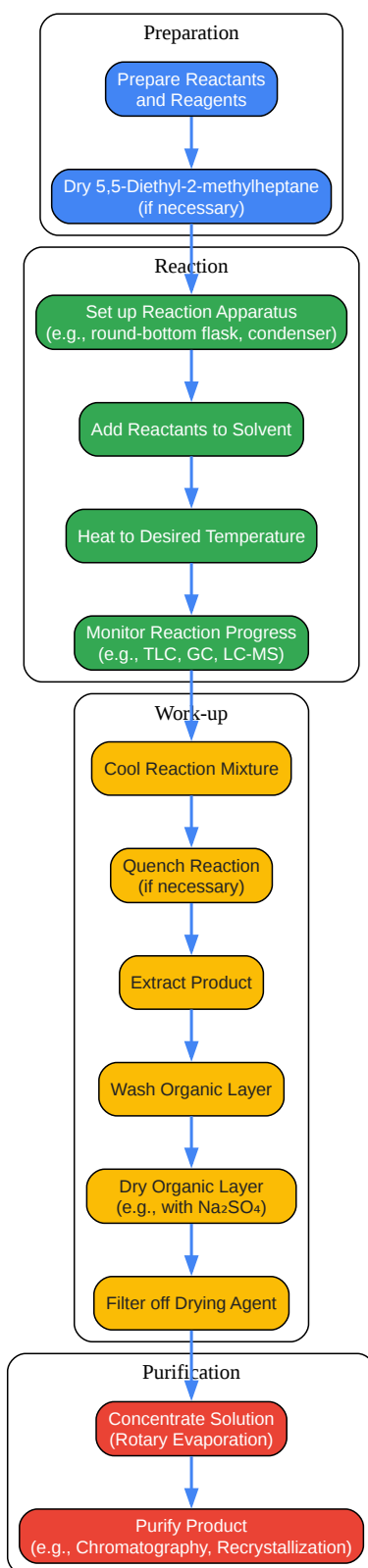
Due to its nonpolar nature and anticipated high boiling point, **5,5-Diethyl-2-methylheptane** can be a suitable solvent for organic reactions involving nonpolar reactants and reagents, especially those requiring elevated temperatures.

Potential Advantages:

- Inertness: As a saturated hydrocarbon, it is chemically inert under many reaction conditions.
- High Boiling Point: Allows for a wide range of reaction temperatures.
- Azeotropic Water Removal: Can be used to remove water azeotropically from reaction mixtures.

General Protocol for Use as a Reaction Solvent

This protocol outlines a general procedure for utilizing **5,5-Diethyl-2-methylheptane** as a solvent in a chemical reaction.



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Figure 1: General workflow for using **5,5-Diethyl-2-methylheptane** as a reaction solvent.

Methodology:

- Preparation:
 - Ensure all glassware is clean and dry.
 - If the reaction is sensitive to moisture, dry the **5,5-Diethyl-2-methylheptane** over a suitable drying agent (e.g., sodium sulfate, calcium hydride) and distill under an inert atmosphere.
- Reaction Setup:
 - To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add the reactants and **5,5-Diethyl-2-methylheptane** under an inert atmosphere if necessary.
 - The volume of the solvent should be sufficient to ensure proper mixing and heat transfer.
- Reaction Execution:
 - Heat the reaction mixture to the desired temperature using a suitable heating mantle or oil bath.
 - Monitor the progress of the reaction using an appropriate analytical technique (e.g., Thin Layer Chromatography (TLC), Gas Chromatography (GC), or Liquid Chromatography-Mass Spectrometry (LC-MS)).
- Work-up:
 - Once the reaction is complete, cool the mixture to room temperature.
 - If necessary, quench the reaction by the slow addition of a suitable quenching agent.
 - Transfer the mixture to a separatory funnel for extraction.
- Purification:
 - Wash the organic layer with appropriate aqueous solutions (e.g., water, brine) to remove any water-soluble impurities.

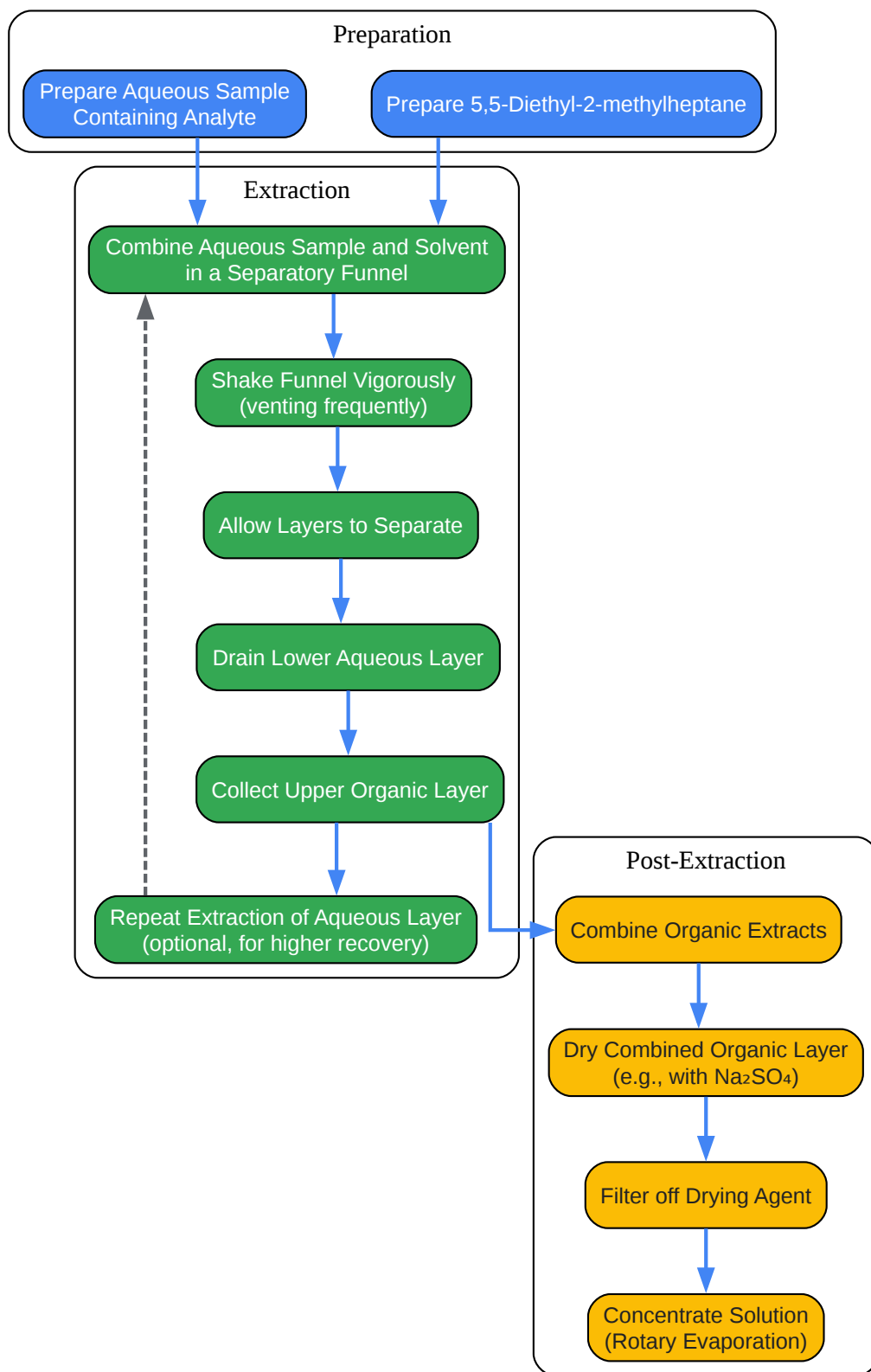
- Dry the organic layer over an anhydrous drying agent (e.g., Na_2SO_4 , MgSO_4).
- Filter off the drying agent and concentrate the solvent under reduced pressure using a rotary evaporator.
- Purify the crude product by a suitable method such as column chromatography, recrystallization, or distillation.

Applications in Extraction

As a nonpolar solvent, **5,5-Diethyl-2-methylheptane** is a candidate for liquid-liquid extraction of nonpolar compounds from aqueous solutions or polar organic solvents. Its very low water solubility and density (less than water) are advantageous for clear phase separation.

Protocol for Liquid-Liquid Extraction

This protocol describes a general procedure for the extraction of a nonpolar analyte from an aqueous solution using **5,5-Diethyl-2-methylheptane**.



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Figure 2: Workflow for liquid-liquid extraction using 5,5-Diethyl-2-methylheptane.

Methodology:

- Preparation:
 - Prepare the aqueous solution containing the target analyte. Adjust the pH if necessary to ensure the analyte is in a neutral, non-ionized state to maximize its solubility in the nonpolar solvent.
- Extraction:
 - Place the aqueous solution in a separatory funnel of appropriate size.
 - Add a volume of **5,5-Diethyl-2-methylheptane** to the separatory funnel. The optimal volume ratio of organic to aqueous phase should be determined experimentally, but a 1:1 ratio is a common starting point.
 - Stopper the funnel and shake vigorously for 1-2 minutes, inverting the funnel and periodically venting to release any pressure buildup.
 - Place the funnel in a ring stand and allow the layers to fully separate. **5,5-Diethyl-2-methylheptane** will be the upper layer.
 - Carefully drain the lower aqueous layer.
 - Collect the upper organic layer containing the extracted analyte.
 - For quantitative extraction, the aqueous layer can be returned to the separatory funnel and the extraction process repeated with fresh portions of **5,5-Diethyl-2-methylheptane**.
- Post-Extraction Processing:
 - Combine all the organic extracts.
 - Dry the combined organic layer over an anhydrous drying agent (e.g., Na_2SO_4).
 - Filter to remove the drying agent.

- The solvent can then be removed by rotary evaporation to isolate the extracted compound.

Solvent Miscibility

Based on the principle of "like dissolves like," **5,5-Diethyl-2-methylheptane**, as a nonpolar alkane, is expected to be miscible with other nonpolar and weakly polar organic solvents.

Solvent	Expected Miscibility
Acetone	Partially miscible to miscible
Acetonitrile	Immiscible
Chloroform	Miscible
Dichloromethane	Miscible
Diethyl Ether	Miscible
Dimethylformamide (DMF)	Immiscible
Dimethyl Sulfoxide (DMSO)	Immiscible
Ethanol	Sparingly miscible
Ethyl Acetate	Miscible
Heptane	Miscible
Hexane	Miscible
Methanol	Immiscible
Tetrahydrofuran (THF)	Miscible
Toluene	Miscible
Water	Immiscible

Conclusion

5,5-Diethyl-2-methylheptane presents itself as a viable nonpolar solvent for applications in organic synthesis and extraction. Its high boiling point and chemical inertness are key potential

advantages. However, the lack of extensive, publicly available experimental data on its physicochemical and toxicological properties necessitates careful preliminary evaluation by researchers before its adoption in laboratory protocols. The general procedures outlined in this document provide a starting point for its use, with the understanding that optimization will be required for specific applications.

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References

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